

Comprehensive Safety and Handling Guide for 5-Dibromomethyl Anastrozole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *5-Dibromomethyl anastrozole*

Cat. No.: B193202

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **5-Dibromomethyl anastrozole**. As a synthetic intermediate of the potent aromatase inhibitor Anastrozole, this compound should be handled with extreme care, assuming it possesses significant pharmacological activity and potential hazards similar to the active pharmaceutical ingredient (API).

Hazard Assessment and Occupational Exposure

5-Dibromomethyl anastrozole is an intermediate in the synthesis of Anastrozole, a potent pharmaceutical compound.^[1] While specific toxicological data for **5-Dibromomethyl anastrozole** is limited, the precautionary principle dictates that it should be handled as a potent compound. The Safety Data Sheet (SDS) for Anastrozole indicates it is toxic if swallowed or inhaled, a suspected carcinogen, may damage fertility, and causes organ damage through prolonged or repeated exposure.^{[2][3][4][5]}

Occupational Exposure Banding (OEB):

In the absence of a definitive Occupational Exposure Limit (OEL) for **5-Dibromomethyl anastrozole**, the principles of Occupational Exposure Banding (OEB) should be applied. OEB is a system used to categorize chemicals into bands based on their potential health outcomes and potency, which then guides the implementation of appropriate safety measures.^{[1][6][7][8]}

[9] Given the high potency of the final product, Anastrozole, it is prudent to assign **5-Dibromomethyl anastrozole** to a high-hazard category, requiring stringent control measures.

Key Chemical Information:

Property	Value
Chemical Name	2,2'-[5-(Bromomethyl)benzene-1,3-diy]bis(2-methylpropanenitrile)
CAS Number	120511-84-4
Molecular Formula	C ₁₅ H ₁₇ BrN ₂
Molecular Weight	305.21 g/mol
Physical State	Solid
Solubility	Sparingly soluble in Chloroform; Slightly soluble in Methanol.[10]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin contact, inhalation, and ingestion. The following table outlines the required PPE for handling **5-Dibromomethyl anastrozole**.

Body Part	Required PPE
Respiratory	A NIOSH-approved respirator with a P100 filter is required. For higher-risk operations such as handling large quantities or potential for aerosolization, a Powered Air-Purifying Respirator (PAPR) is recommended.
Hands	Double-gloving with nitrile gloves is mandatory. The outer glove should be changed immediately upon contamination.
Eyes/Face	Chemical safety goggles and a face shield are required to protect against splashes and airborne particles.
Body	A disposable, low-linting coverall with elastic cuffs (e.g., Tyvek) should be worn over laboratory clothing. This should be a solid-front garment to maximize protection.
Feet	Closed-toe shoes and disposable shoe covers are required.

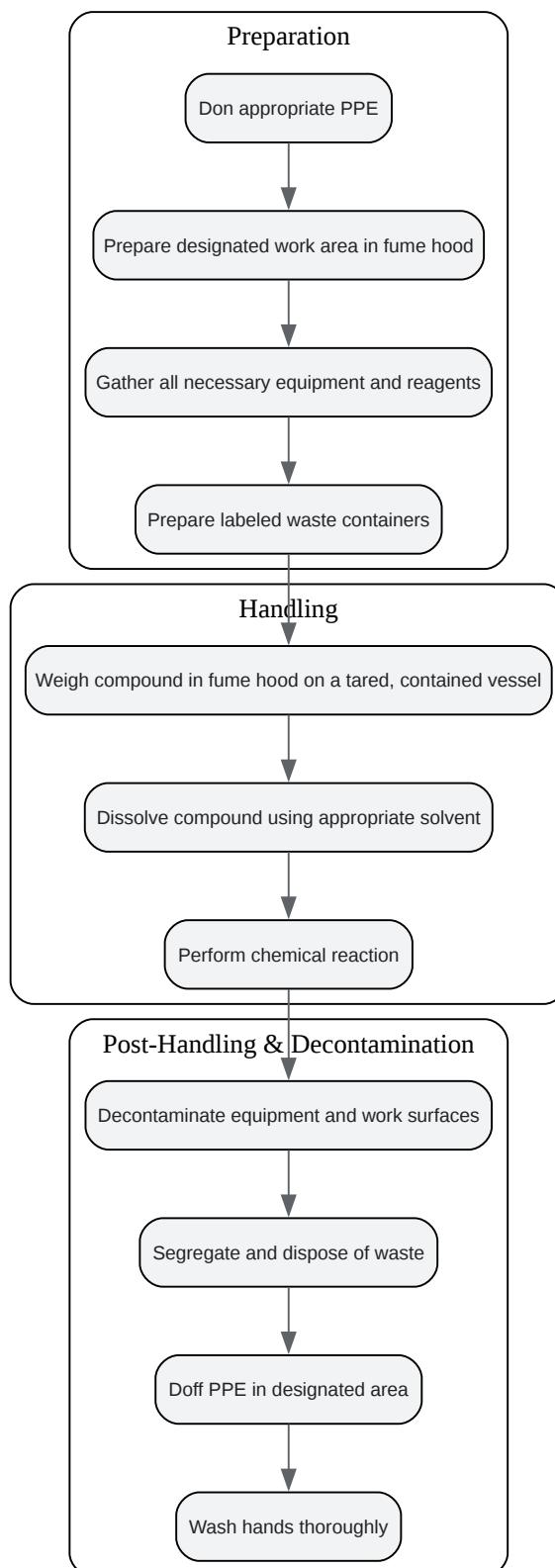
Operational Plan: Step-by-Step Handling Procedures

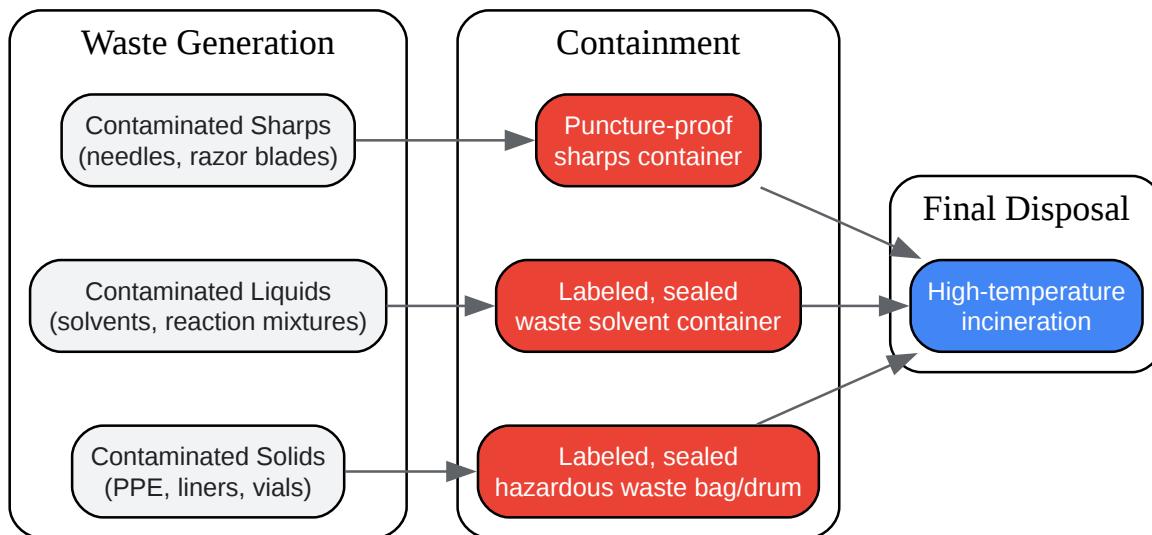
Adherence to a strict operational plan is critical to minimize exposure risk.

Engineering Controls:

- Primary Containment: All handling of **5-Dibromomethyl anastrozole** powder should be conducted within a certified chemical fume hood, a glove box, or a similar ventilated enclosure.
- Ventilation: Ensure adequate ventilation in the laboratory. The fume hood should have a tested and certified face velocity.

Experimental Workflow:





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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 5-Dibromomethyl Anastrozole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b193202#personal-protective-equipment-for-handling-5-dibromomethyl-anastrozole>

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